

# Anlotinib Hydrochloride: A Technical Guide to Target Kinase Inhibition

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## Compound of Interest

Compound Name: *Anlotinib (hydrochloride)*

Cat. No.: *B10783339*

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This technical guide provides an in-depth overview of the inhibitory activity of anlotinib hydrochloride against its key target kinases. Anlotinib is a multi-target tyrosine kinase inhibitor that plays a crucial role in blocking signaling pathways involved in tumor angiogenesis and proliferation. This document summarizes the half-maximal inhibitory concentration (IC50) values of anlotinib for its principal targets, details the experimental methodologies used for these determinations, and visualizes the relevant signaling pathways.

## In Vitro Inhibitory Activity of Anlotinib

Anlotinib has demonstrated potent and selective inhibitory activity against several receptor tyrosine kinases. The IC50 values, representing the concentration of anlotinib required to inhibit 50% of the kinase activity, have been determined through various preclinical studies.

## Table 1: Anlotinib Hydrochloride IC50 Values for Target Kinases

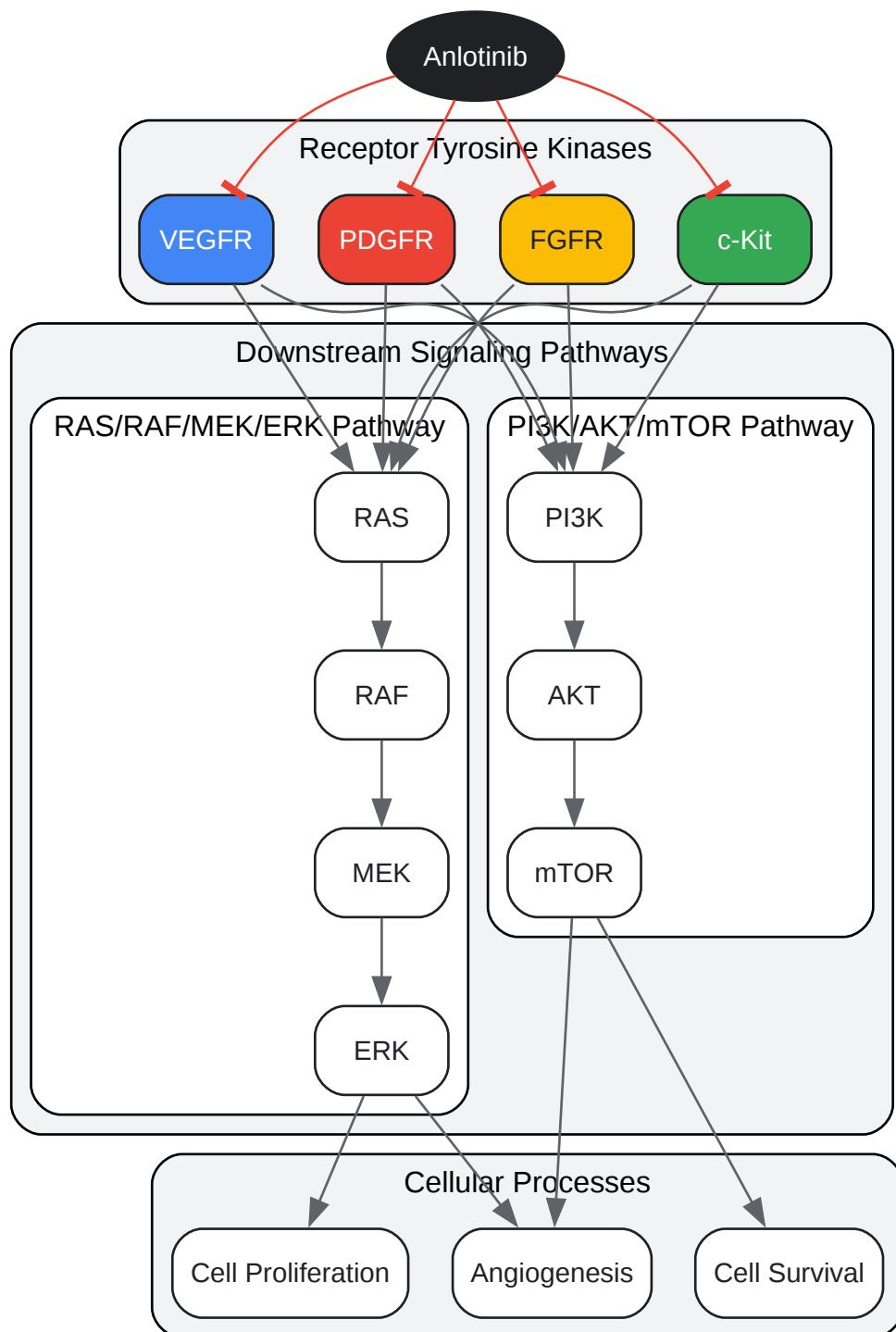
Target Kinase	IC50 (nM)	Reference(s)
VEGFR1	26.9	[1]
VEGFR2	0.2	[1][2]
VEGFR3	0.7	[1]
PDGFR $\beta$	115.0	[1]
c-Kit	14.8	[1]
FGFR1	11.7	
FGFR2	25 (in AN3Ca cells)	[2]

Note: IC50 values can vary between different experimental systems and conditions.

## Experimental Protocols: Kinase Inhibition Assays

The inhibitory activity of anlotinib against various tyrosine kinases is typically determined using an Enzyme-Linked Immunosorbent Assay (ELISA). While specific protocols may vary between laboratories, the following outlines a general methodology for a tyrosine kinase inhibition ELISA.

### General Workflow for Tyrosine Kinase Inhibition ELISA



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## References

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- 2. Anlotinib for Patients With Metastatic Renal Cell Carcinoma Previously Treated With One Vascular Endothelial Growth Factor Receptor-Tyrosine Kinase Inhibitor: A Phase 2 Trial - PMC [pmc.ncbi.nlm.nih.gov]
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